

N-Benzyl-diethanolamine: A Comparative Performance Guide for Bidentate Ligand Applications

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Compound of Interest

Compound Name: *N-Benzyl-diethanolamine*

Cat. No.: *B085505*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **N-Benzyl-diethanolamine**'s potential performance as a ligand against other established bidentate ligands. Due to the limited direct comparative studies in existing literature, this guide establishes a framework for evaluation. It leverages experimental data from analogous bidentate systems to benchmark performance in two key areas: catalytic efficiency and thermodynamic stability of metal complexes.

Structural Overview: Coordination and Chelation

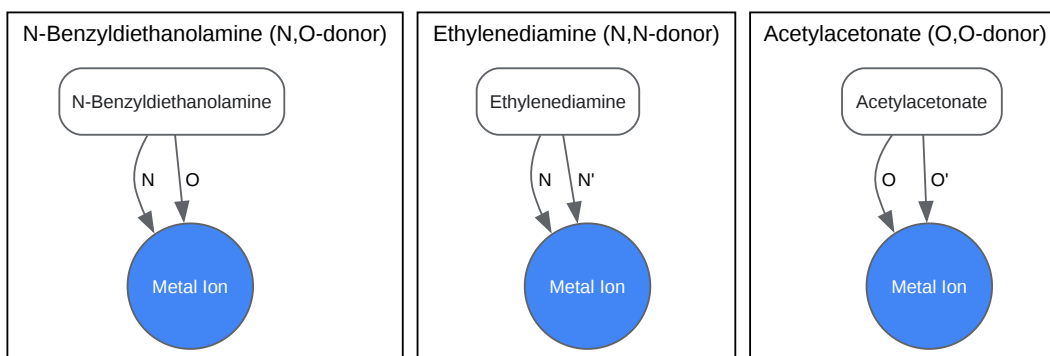
N-Benzyl-diethanolamine possesses a tertiary amine core with two hydroxyethyl arms and a benzyl group. This structure allows it to coordinate with metal ions in multiple ways. While it can act as a tridentate N,O,O-donor ligand, it can also function as a bidentate N,O-donor by utilizing the nitrogen atom and one of the hydroxyl groups. This flexibility, combined with the steric and electronic influence of the benzyl group, dictates its interaction with metal centers.

For comparison, we will consider three common classes of bidentate ligands:

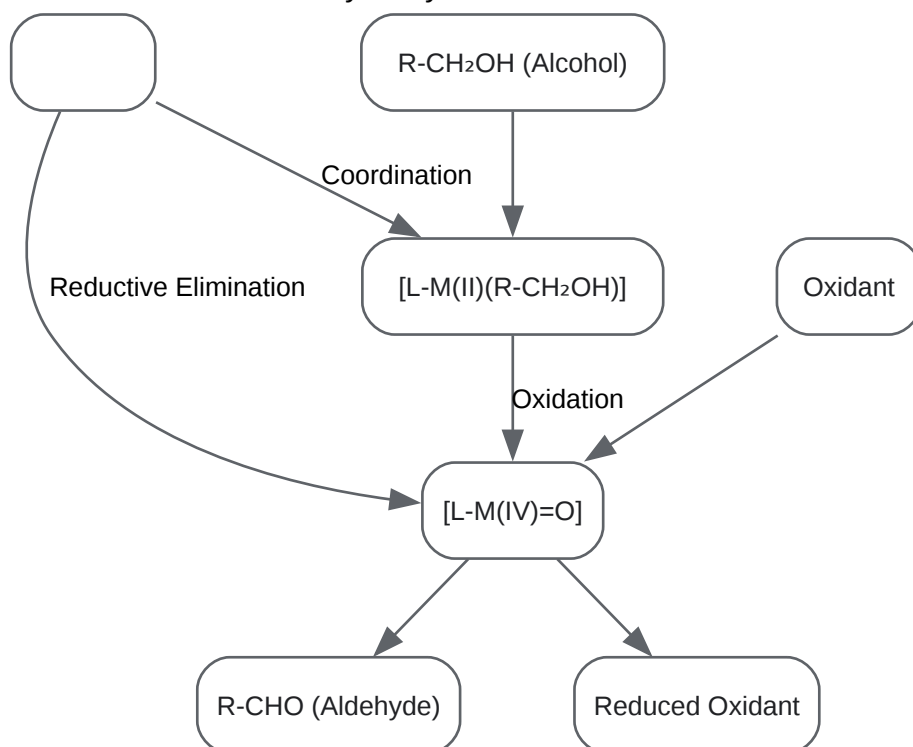
- N,N-donors: Ethylenediamine (en) and 2,2'-Bipyridine (bpy)
- O,O-donors: Acetylacetonate (acac)
- N,O-donors: Schiff bases (e.g., from salicylaldehyde and an amine)

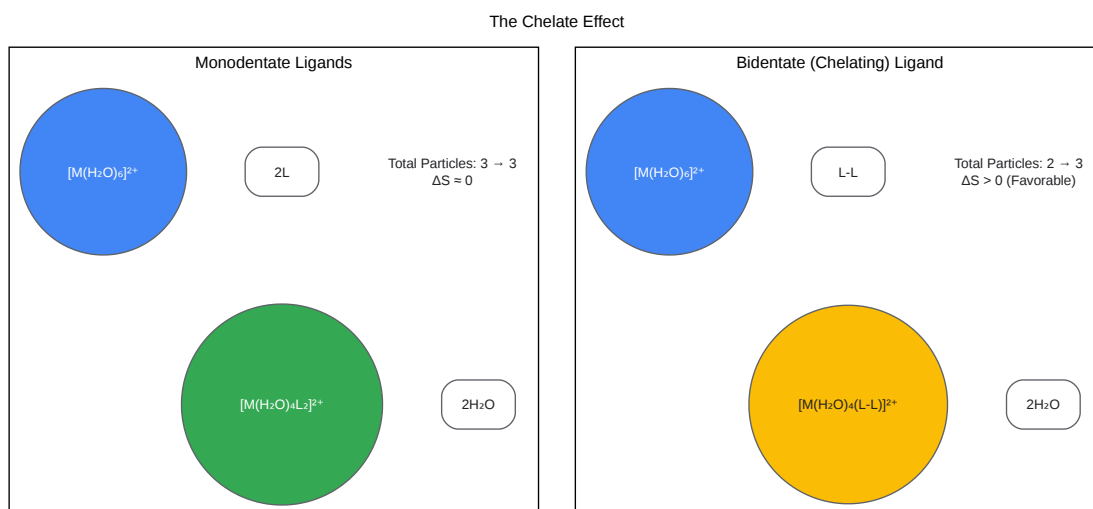
The mode of coordination and the resulting chelate ring size are critical factors influencing the stability and reactivity of the metal complex.

Coordination Modes of Bidentate Ligands



General Catalytic Cycle for Alcohol Oxidation





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